

# Essential Safety and Logistical Information for Handling 5-Bromogramine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromogramine

Cat. No.: B1265452

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **5-Bromogramine**.

## Chemical Identifier and Hazard Information:

Identifier	Value
CAS Number	830-93-3
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrN <sub>2</sub>
Appearance	White to off-white powder
Storage Temperature	-20°C

## Hazard Classifications:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory system

## Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **5-Bromogramine** to ensure the appropriate level of protection. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Rationale
Respiratory	NIOSH-approved N95 dust mask or higher	To prevent inhalation of the powder, which can cause respiratory irritation. For operations with a higher potential for aerosolization, a higher level of respiratory protection, such as a powered air-purifying respirator (PAPR), should be considered.
Eyes and Face	Safety glasses with side shields or chemical safety goggles	To protect against dust particles and potential splashes. A face shield may be necessary for procedures with a higher risk of splashing.
Hands	Nitrile gloves	Provides protection against incidental contact. For prolonged contact or when handling solutions, consider double-gloving or using thicker, chemical-resistant gloves. Always inspect gloves for tears or punctures before use.
Body	Laboratory coat	To protect skin and personal clothing from contamination.

## Operational Plan: Step-by-Step Guidance

### 1. Engineering Controls:

- Always handle **5-Bromogramine** in a well-ventilated area.
- A certified chemical fume hood is the preferred engineering control for weighing and transferring the solid compound to minimize inhalation exposure.<sup>[1][2]</sup>

## 2. Handling Procedures:

- Before handling, ensure all necessary PPE is donned correctly.
- Designate a specific area for handling **5-Bromogramine** to prevent cross-contamination.[3]
- When weighing, use a balance inside a fume hood or a ventilated balance enclosure.[1]
- Avoid creating dust. Use a spatula to carefully transfer the powder. Do not pour the powder directly from the container if possible.[2]
- Keep the container of **5-Bromogramine** tightly closed when not in use.[2]

## 3. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Disposal Plan

Proper disposal of **5-Bromogramine** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

#### 1. Waste Segregation:

- **5-Bromogramine** is a brominated organic compound and should be disposed of as halogenated organic waste.
- Establish a designated, clearly labeled waste container for "Halogenated Organic Waste."

#### 2. Disposal of Unused Product:

- Unused **5-Bromogramine** should be disposed of in its original container or a compatible, sealed container, clearly labeled with the chemical name and hazard information.
- Consult your institution's environmental health and safety (EHS) office for specific guidelines on chemical waste disposal.

#### 3. Disposal of Contaminated Materials:

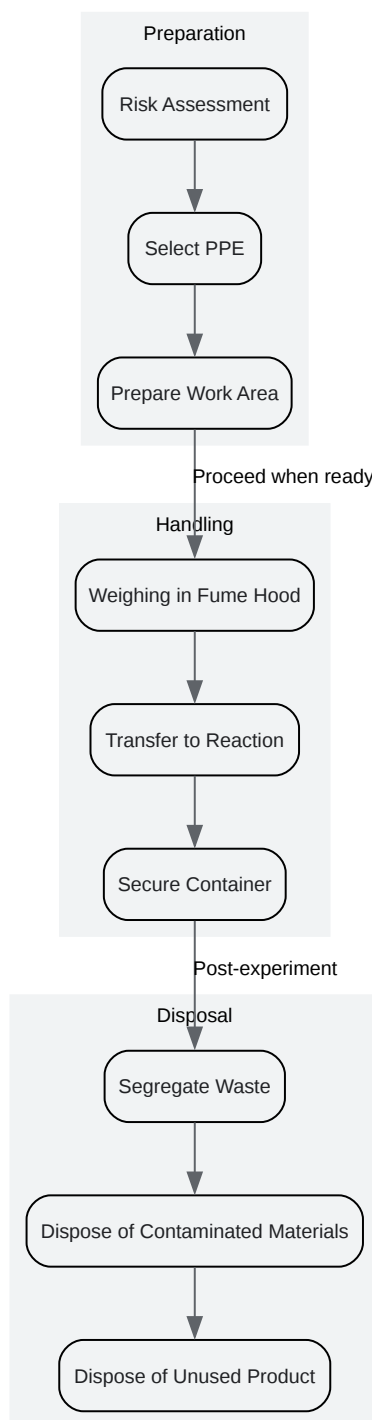
- All materials that have come into contact with **5-Bromogramine**, such as gloves, weigh boats, and paper towels, should be considered contaminated.
- Place all contaminated disposable materials into the designated "Halogenated Organic Waste" container.

#### 4. Spill Cleanup:

- In the event of a small spill, carefully sweep up the solid material, avoiding dust generation.
- Place the spilled material and cleanup supplies into a sealed, labeled container for disposal as halogenated organic waste.
- For larger spills, evacuate the area and contact your institution's EHS or emergency response team.

## Safe Handling and Disposal Workflow

## Safe Handling and Disposal of 5-Bromogramine



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Caption: Workflow for the safe handling and disposal of **5-Bromogramine**.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)